

Propyl Heptanoate: A Comprehensive Safety and Handling Guide

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Compound of Interest

Compound Name: *Propyl heptanoate*

Cat. No.: *B1581445*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Propyl heptanoate, a fatty acid ester with the chemical formula $C_{10}H_{20}O_2$, is a colorless liquid recognized by its characteristic fruity, grape-like, and ethereal odor.[1][2][3] It is utilized as a synthetic flavoring agent in various products, including beverages, ice cream, candy, and baked goods.[3] This guide provides a comprehensive overview of the safety data sheet (SDS) information for **propyl heptanoate**, tailored for professionals in research and drug development.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling and use in experimental settings. **Propyl heptanoate** is soluble in ethanol and most organic solvents but is insoluble in water.[1][2]

Property	Value	Source
Molecular Formula	C10H20O2	ChemBK[1], PubChem[2]
Molecular Weight	172.26 g/mol	ECHEMI[4]
Appearance	Colorless liquid	ChemBK[1], The Good Scents Company[5]
Odor	Grape and raw fruit aroma, ether-like	ChemBK[1], ChemicalBook[3]
Melting Point	-63.5 °C to -64.8 °C	PubChem[2], ChemBK[1], ECHEMI[4]
Boiling Point	207 °C to 208 °C @ 760 mm Hg	PubChem[2], The Good Scents Company[5], ECHEMI[4]
Density	0.869 g/mL at 25 °C	ChemBK[1], ChemicalBook[3]
Vapor Pressure	0.233 mmHg at 25 °C	ChemBK[1]
Flash Point	76.67 °C (170 °F) TCC	The Good Scents Company[5], ECHEMI[4]
Refractive Index	n _{20/D} 1.417	ChemBK[1], ChemicalBook[3]
Solubility	Soluble in ethanol and most organic solvents; insoluble in water.	ChemBK[1], PubChem[2], ECHEMI[4]

Hazard Identification and Classification

A critical aspect of the safety assessment for any chemical is its hazard classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

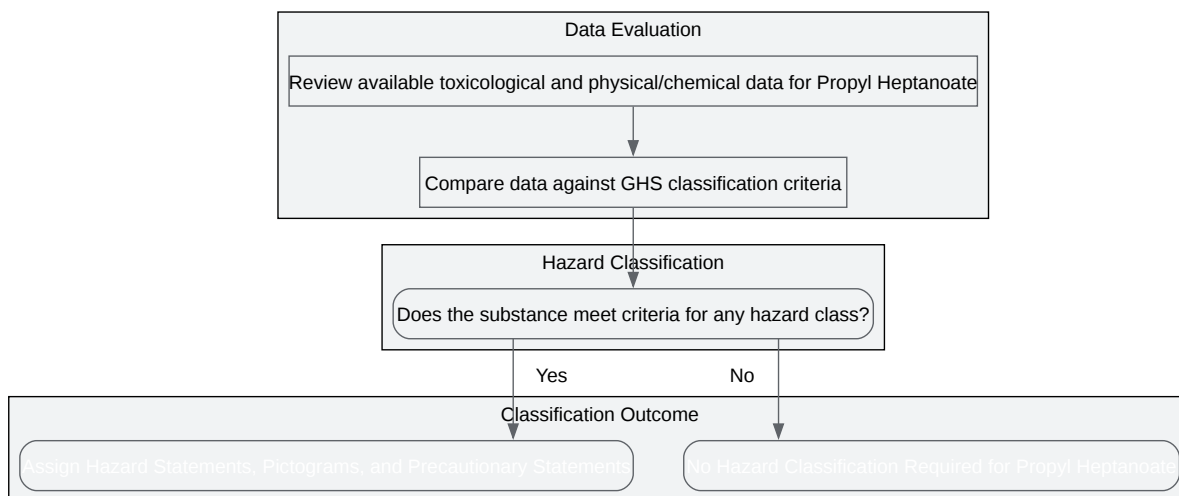
GHS Classification:

According to multiple sources, **propyl heptanoate** does not meet the criteria for GHS hazard classification.[2][5][6] The European Chemicals Agency (ECHA) also indicates that according to

the majority of notifications provided by companies, no hazards have been classified for this substance.[7]

Hazard Classification	Finding	Source
GHS Hazard Criteria	Does not meet GHS hazard criteria.	PubChem[2], The Good Scents Company[5]
Hazard Statement(s)	None found.	The Good Scents Company[5]
Pictogram	None required.	The Good Scents Company[5]
Precautionary Statement(s)	None found.	The Good Scents Company[5]

This lack of classification suggests a low hazard profile under normal conditions of use. However, it is crucial to handle all chemicals with appropriate care in a laboratory setting.



[Click to download full resolution via product page](#)GHS Classification Logic for **Propyl Heptanoate**

Toxicological Information

Detailed toxicological studies for **propyl heptanoate** are not extensively reported in publicly available safety data sheets. Many sources state that oral, dermal, and inhalation toxicity are "Not determined".^{[5][6]} However, the Joint FAO/WHO Expert Committee on Food Additives (JECFA) evaluated **propyl heptanoate** and concluded that there is "No safety concern at current levels of intake when used as a flavouring agent".^{[2][8]} This suggests a low order of toxicity for its intended use.

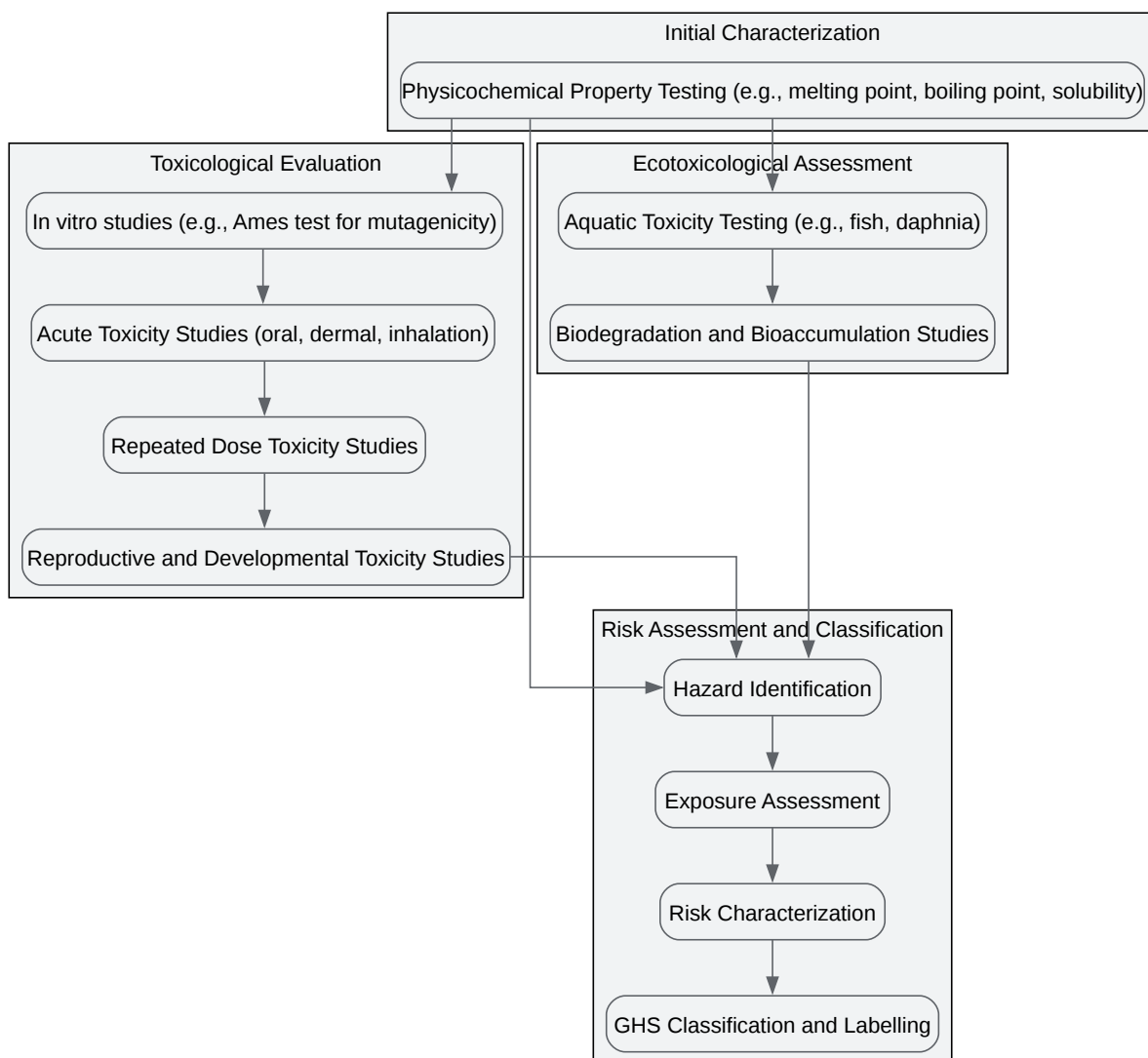
For a structurally related compound, 2-propylheptan-1-ol, a safety data sheet from BASF provides some toxicological insights, which may be cautiously considered in the absence of data for **propyl heptanoate** itself. The assessment for 2-propylheptan-1-ol indicates that it causes skin and eye irritation.^[9] However, animal studies did not show skin sensitizing effects, mutagenic effects, or fertility impairment.^[9]

Toxicological Endpoint	Finding for Propyl Heptanoate
Acute Oral Toxicity	Not determined
Acute Dermal Toxicity	Not determined
Acute Inhalation Toxicity	Not determined
Skin Corrosion/Irritation	Not classified
Serious Eye Damage/Irritation	Not classified
Respiratory or Skin Sensitization	Not classified
Germ Cell Mutagenicity	Not classified
Carcinogenicity	No data available
Reproductive Toxicity	No data available

Experimental Protocols

Detailed experimental protocols for the toxicological and safety assessments of **propyl heptanoate** are not provided in the reviewed safety data sheets. Such studies are typically conducted by manufacturers and submitted to regulatory bodies. The methodologies for these assessments generally follow internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

General Workflow for Chemical Safety Assessment:



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General Experimental Workflow for Chemical Safety Assessment

Handling, Storage, and Personal Protection

Even with a non-hazardous classification, adherence to good laboratory practices is essential when handling **propyl heptanoate**.

Handling:

- Handle in a well-ventilated area.[\[10\]](#)
- Avoid contact with skin and eyes.[\[10\]](#)
- Avoid inhalation of vapor or mist.
- Keep away from sources of ignition as it is a flammable liquid.
- Use non-sparking tools.[\[10\]](#)
- Take measures to prevent the buildup of electrostatic charge.

Storage:

- Store in a cool, dry, and well-ventilated place.[\[10\]](#)
- Keep container tightly closed.[\[10\]](#)
- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[\[10\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
[\[11\]](#)
- Respiratory Protection: In case of insufficient ventilation, wear suitable respiratory equipment.

Regulatory Information

Propyl heptanoate is regulated as a food additive in many jurisdictions.

Regulatory Body	Status/Number	Source
FDA (U.S. Food and Drug Administration)	Listed under 21 CFR 172.515 as a synthetic flavoring substance.[5]	The Good Scents Company[5]
FEMA (Flavor and Extract Manufacturers Association)	Number: 2948	PubChem[2]
JECFA (Joint FAO/WHO Expert Committee on Food Additives)	Number: 168; "No safety concern at current levels of intake when used as a flavouring agent."[2][8]	PubChem[2], JECFA[8]
EC (European Community) Number	231-917-6	PubChem[2], ECHEMI[4]
CAS (Chemical Abstracts Service) Number	7778-87-2	PubChem[2]

Conclusion

Propyl heptanoate is a widely used flavoring agent with a low hazard profile, as indicated by its lack of GHS classification. While comprehensive, publicly available toxicological data is limited, evaluations by regulatory bodies such as JECFA support its safety for use as a flavoring agent. For laboratory and research applications, adherence to standard chemical hygiene practices, including the use of appropriate personal protective equipment and proper storage and handling procedures, is sufficient to ensure a safe working environment. Professionals should always consult the most current and specific Safety Data Sheet provided by their supplier before handling this chemical.

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